

Detecting Apoptosis with Fluorescein Isothiocyanate (FITC) Conjugates

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Compound of Interest

Compound Name: *Fluorescein-diacetate-5-
isothiocyanat*

Cat. No.: *B038052*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Apoptosis, or programmed cell death, is a fundamental biological process essential for normal tissue development, homeostasis, and the elimination of damaged or infected cells. Dysregulation of apoptosis is implicated in a wide range of diseases, including cancer, autoimmune disorders, and neurodegenerative diseases. Consequently, the accurate detection and quantification of apoptosis are critical in biomedical research and drug development. Fluorescein isothiocyanate (FITC), a widely used green fluorescent probe, can be conjugated to various molecules to detect key apoptotic events. This document provides detailed application notes and protocols for two common FITC-based methods for apoptosis detection: monitoring phosphatidylserine (PS) externalization using FITC-Annexin V and detecting active caspase-3 with FITC-DEVD-FMK.

Section 1: Detection of Phosphatidylserine Externalization with FITC-Annexin V

Application Note

One of the earliest and most widely recognized hallmarks of apoptosis is the translocation of phosphatidylserine (PS) from the inner leaflet to the outer leaflet of the plasma membrane. In

viable cells, PS is strictly maintained on the cytosolic side. This externalization of PS serves as an "eat me" signal for phagocytes to clear the apoptotic cells.

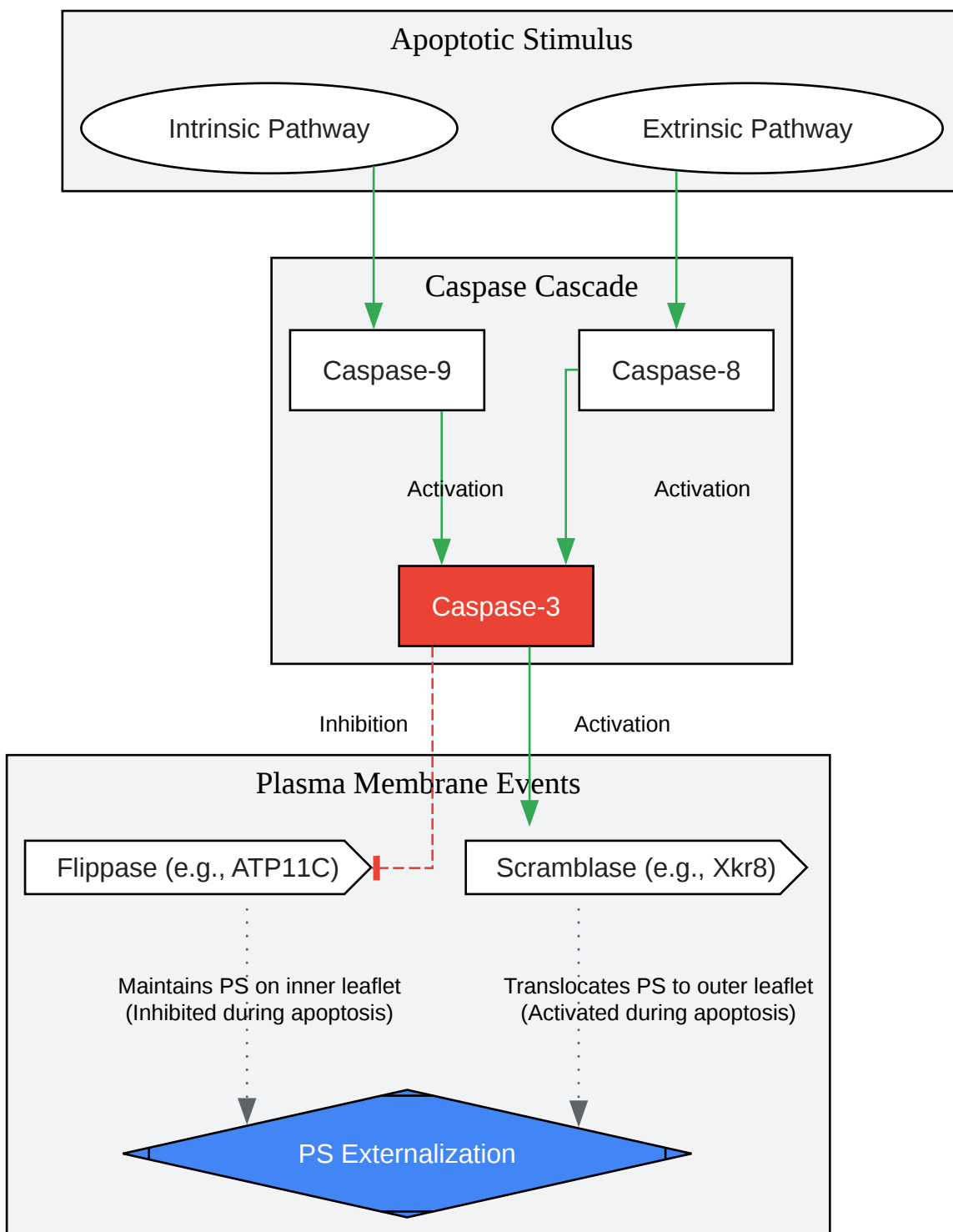
Annexin V is a 35-36 kDa, calcium-dependent phospholipid-binding protein that has a high affinity for PS. By conjugating FITC to Annexin V, it becomes a sensitive fluorescent probe for detecting apoptotic cells. When used in conjunction with a nuclear stain that is impermeant to live cells, such as Propidium Iodide (PI) or 7-Aminoactinomycin D (7-AAD), it is possible to distinguish between different cell populations:

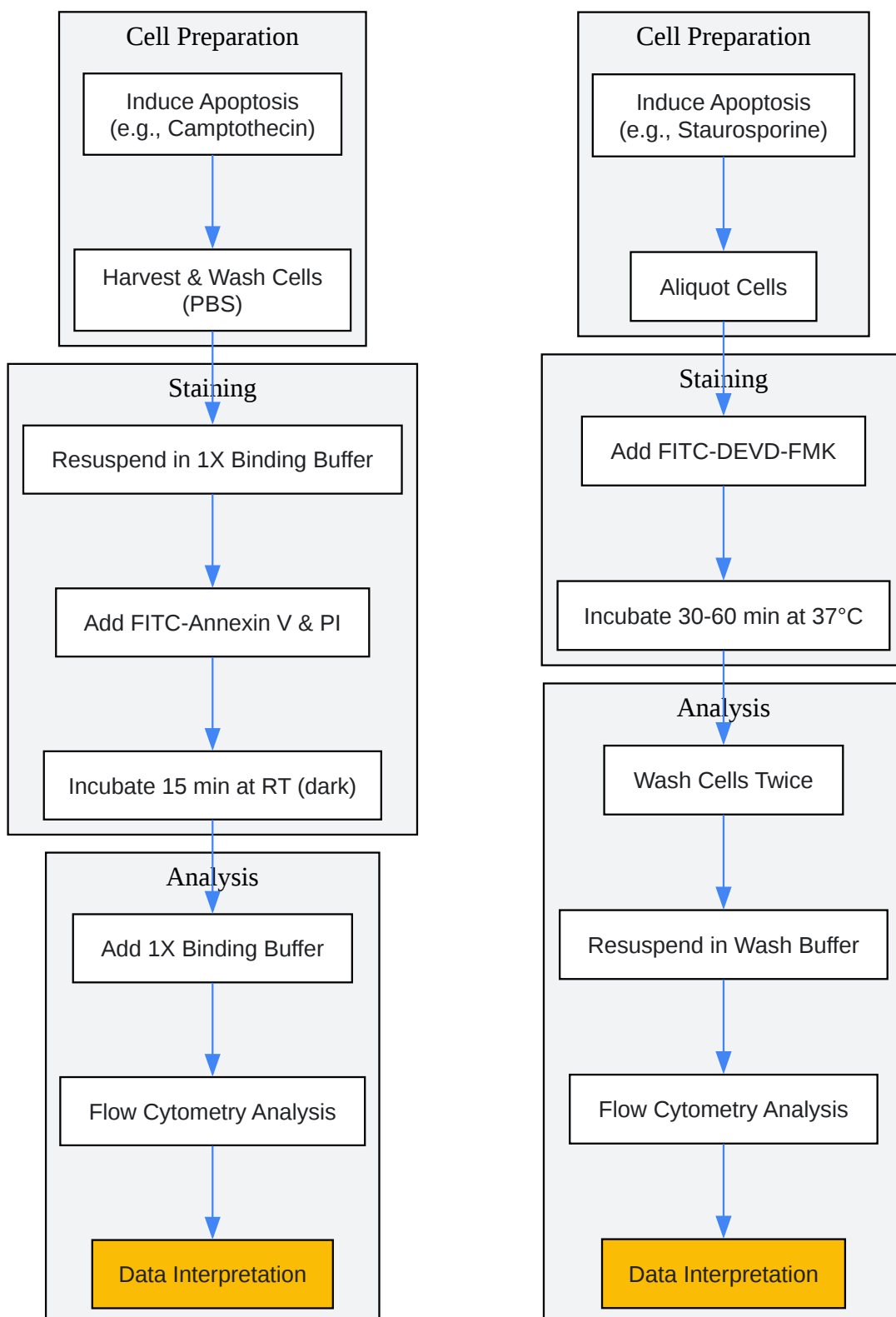
- Viable cells: Annexin V-FITC negative and PI negative.
- Early apoptotic cells: Annexin V-FITC positive and PI negative.
- Late apoptotic/necrotic cells: Annexin V-FITC positive and PI positive.
- Necrotic cells: Annexin V-FITC negative and PI positive (this population is typically minor in apoptosis assays).

This dual-staining method, commonly analyzed by flow cytometry, provides a robust and quantitative assessment of apoptosis.

Apoptotic Signaling Pathway for PS Externalization

The externalization of phosphatidylserine during apoptosis is a highly regulated process driven by the activation of caspases, a family of cysteine proteases.





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